

Application Notes & Protocols for Ipconazole Residue Analysis in Soil and Sediment

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Compound of Interest

Compound Name: **Ipconazole**

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These application notes provide a detailed overview and protocol for the quantitative determination of **ipconazole** residues in soil and sediment matrices. The described methodology utilizes Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and selective technique suitable for trace-level analysis of pesticide residues in complex environmental samples.

Introduction

Ipconazole is a triazole fungicide used in agriculture to protect crops from fungal diseases. Monitoring its persistence and concentration in soil and sediment is crucial for environmental risk assessment and ensuring food safety. The following protocols are based on a validated analytical method designed for the robust and accurate quantification of **ipconazole** residues. The method involves a solvent extraction of **ipconazole** from the sample matrix, followed by analysis using LC-MS/MS.

Quantitative Data Summary

The following table summarizes the key quantitative performance parameters of the analytical method for **ipconazole** in various soil and sediment types.

Parameter	Loamy Sand Soil	Freshwater Sediment	Sandy Loam Soil	Silt Loam Sediment
Limit of Quantification (LOQ)	50.0 µg/kg ^[1]	50.0 µg/kg ^[1]	50.0 µg/kg ^[2]	50.0 µg/kg ^[2]
Limit of Detection (LOD)	0.607-1.01 µg/kg ^[1]	1.32-2.52 µg/kg ^[1]	Not Reported	Not Reported
Mean Recovery (at LOQ)	Within 70-120% [1]	Within 70-120% [1]	93.4% - 101.4%	91.8% - 98.4%
Mean Recovery (at 10x LOQ)	Within 70-120% [1]	Within 70-120% [1]	95.8% - 102.2%	94.6% - 100.2%
Relative Standard Deviation (RSD)	≤20% ^[1]	≤20% ^[1]	≤3.6%	≤2.7%

Experimental Protocols

This section details the methodologies for sample preparation, extraction, and instrumental analysis for the determination of **ipconazole** residues.

Materials and Reagents

- Solvents: Acetonitrile (HPLC grade), Methanol (HPLC grade), Purified reagent water
- Reagents: Formic acid (ACS reagent grade)
- Reference Standard: **Ipconazole** analytical standard
- Equipment:
 - Analytical balance
 - Centrifuge capable of 3000 rpm
 - Mechanical shaker

- Vortex mixer
- 50 mL polypropylene centrifuge tubes
- Pipettes and general laboratory glassware
- LC-MS/MS system

Preparation of Solutions

- Extraction Solution (90:10:0.1 acetonitrile:purified reagent water:formic acid, v:v:v): Combine 900 mL of acetonitrile, 100 mL of purified reagent water, and 1.0 mL of formic acid. Mix thoroughly.[3]
- Dilution Solution (50:50 methanol:purified reagent water, v:v): Combine 500 mL of methanol and 500 mL of purified reagent water. Mix well.[2]
- Stock and Working Standard Solutions: Prepare stock solutions of **ipconazole** in an appropriate solvent (e.g., acetonitrile). From the stock solution, prepare a series of working standard solutions by serial dilution with the dilution solution to create a calibration curve.

Sample Preparation and Extraction

- Weigh 5.00 g (dry weight equivalent) of the soil or sediment sample into a 50-mL centrifuge tube.[1]
- Add 20 mL of the extraction solution to the centrifuge tube.[1]
- Shake the sample for 30 minutes at 150 rpm on a mechanical shaker.[1]
- Centrifuge the tube for 10 minutes at 3000 rpm.[1]
- Decant the supernatant into a clean collection vessel.
- Repeat the extraction (steps 2-5) with another 20 mL of extraction solution.[1]
- Combine the two extracts and adjust the final volume to 50 mL with the extraction solution. Mix well.[1]

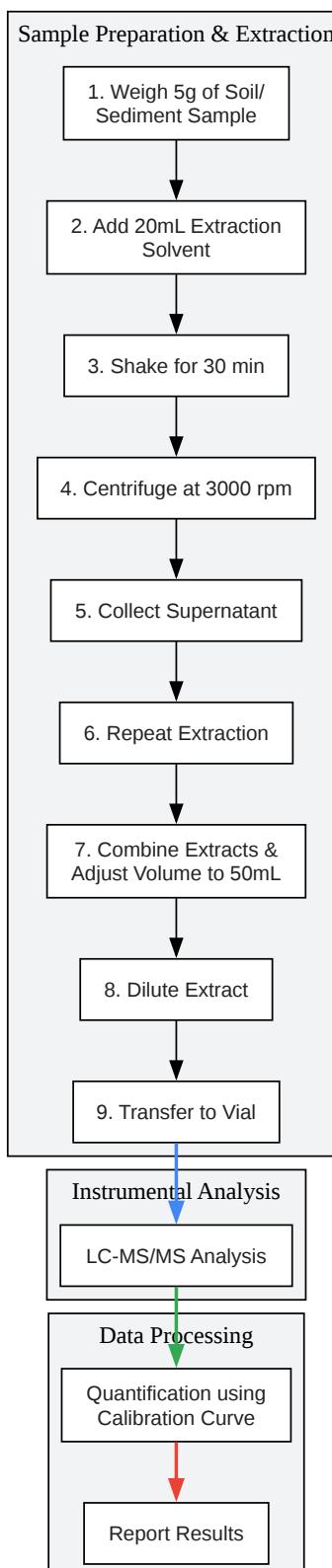
- For loamy sand soil extracts, centrifuge an aliquot at 13,000 rpm for 5 minutes. This step is not necessary for sediment samples.[1]
- Dilute an aliquot of the final extract with the dilution solution to bring the **ipconazole** concentration into the range of the calibration standards.[1]
- Transfer the diluted sample into an autosampler vial for LC-MS/MS analysis.[1]

LC-MS/MS Instrumental Analysis

The following are typical instrumental conditions. These may need to be optimized for the specific instrument being used.

- LC System: A high-performance liquid chromatography system.
- Column: A suitable reverse-phase column (e.g., C18).
- Mobile Phase: A gradient of 0.1% formic acid in water and 0.1% formic acid in acetonitrile is commonly used.[1]
- Injection Volume: 25.0 μ L[1]
- MS/MS System: A tandem mass spectrometer equipped with an electrospray ionization (ESI) source operating in positive ion mode.[1]
- Source Temperature: 500°C[1]
- Ion Transitions: Monitor for at least two ion transitions for **ipconazole** for quantification and confirmation. For example, m/z 334.5 \rightarrow 70.2 (quantitation) and m/z 336.2 \rightarrow 70.2 (confirmation).[1]

Visualizations

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Caption: Workflow for **Ipconazole** Residue Analysis.

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